

# Sodium 4-Acetamidobenzenesulfinate: A Technical Guide to its Toxicological and Safety Profile

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## Compound of Interest

Compound Name:	Sodium 4-Acetamidobenzenesulfinate
Cat. No.:	B140663

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**Disclaimer:** This document provides a comprehensive overview of the available toxicological and safety information for **Sodium 4-Acetamidobenzenesulfinate**. It is intended for researchers, scientists, and drug development professionals. A thorough literature search has revealed a significant lack of specific experimental toxicology data for this compound. Therefore, this guide also incorporates data from structurally related compounds to provide a predictive toxicological assessment based on structure-activity relationships (SAR).

## Introduction

**Sodium 4-Acetamidobenzenesulfinate** is a sulfinate salt derivative of acetanilide. While Safety Data Sheets (SDS) for this compound suggest it is not classified as a hazardous substance, a detailed public toxicological profile is not readily available.<sup>[1]</sup> This guide aims to consolidate the existing safety information and provide a predictive toxicological assessment by examining the known effects of its structural analogues, including acetanilide, aniline derivatives, and sulfonamides.

## Physicochemical Properties

A summary of the known physicochemical properties of **Sodium 4-Acetamidobenzenesulfinate** is presented in Table 1. These properties are essential for understanding its potential absorption, distribution, metabolism, and excretion (ADME) profile.

Table 1: Physicochemical Properties of **Sodium 4-Acetamidobenzenesulfinate**

Property	Value	Reference
CAS Number	15898-43-8	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> NNaO <sub>3</sub> S·2H <sub>2</sub> O	[2]
Molecular Weight	221.21 g/mol (anhydrous)	[2]
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water.	

## Predictive Toxicological Profile

Due to the absence of specific studies on **Sodium 4-Acetamidobenzenesulfinate**, the following sections provide a summary of potential toxicological endpoints based on the known effects of structurally related compounds.

Table 2: Predictive Summary of Toxicological Endpoints

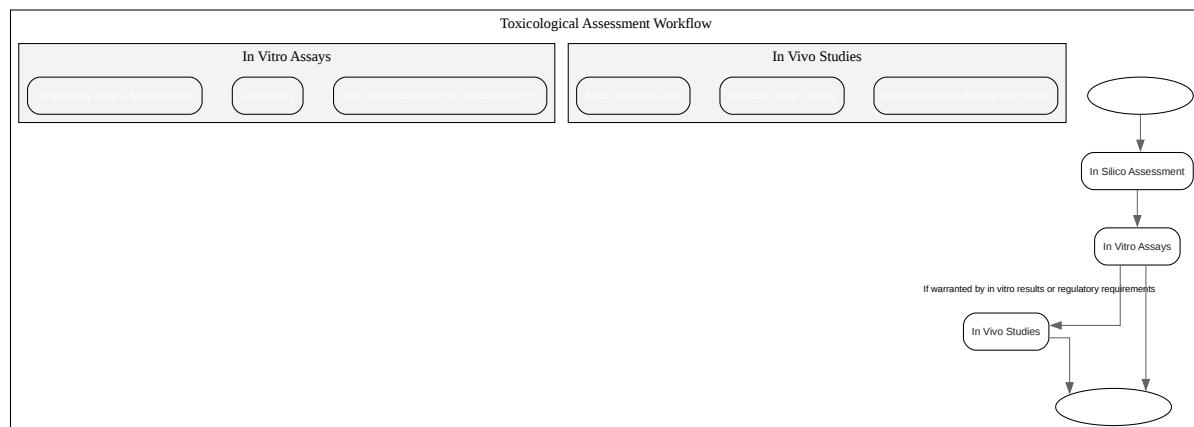
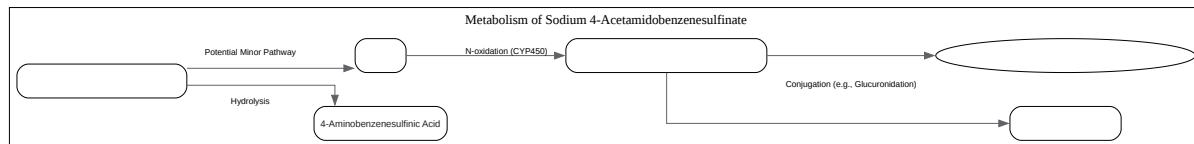
Toxicological Endpoint	Predicted Outcome & Rationale
Acute Oral Toxicity	Low. Structurally related compounds like sodium benzenesulfinate exhibit low acute oral toxicity.
Dermal Toxicity	Low. No specific data is available, but related compounds are not typically associated with significant dermal toxicity.
Skin Irritation/Corrosion	Unlikely to be a significant irritant. Safety data sheets for the compound and its analogues do not indicate skin irritation potential.
Eye Irritation	Potential for mild irritation. As with many powdered substances, direct contact may cause mechanical irritation.
Skin Sensitization	Low potential. While some sulfonamides can be associated with hypersensitivity, there is no direct evidence for this compound.
Genotoxicity/Mutagenicity	Potential for genotoxicity should be investigated. Aniline, a potential metabolite, and some of its derivatives have shown genotoxic potential in various assays. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Carcinogenicity	Data lacking. The carcinogenic potential is unknown. Long-term studies would be required for an assessment.
Reproductive/Developmental Toxicity	Data lacking. No information is available on the potential effects on reproduction or development.

## Potential Metabolic Pathways and Toxicological Mechanisms

The toxicological profile of **Sodium 4-Acetamidobenzenesulfinate** is likely influenced by its metabolism. Based on its structure, two primary metabolic pathways can be hypothesized:

- Hydrolysis of the acetamido group: This would release 4-aminobenzenesulfinic acid and acetic acid. The 4-aminobenzenesulfinic acid could be further metabolized.
- Metabolism of the aniline moiety: If the compound is metabolized to aniline, this could lead to the formation of reactive metabolites. The N-oxidation of aniline to form N-hydroxylamines is a known pathway that can lead to methemoglobinemia and genotoxicity.

The following diagram illustrates a potential metabolic pathway for **Sodium 4-Acetamidobenzenesulfinate**.



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